

Technical Specification & Analytical Profiling: 8-Eicosenoic Acid (C20:1)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Eicosenoic acid

Cat. No.: B14810459

[Get Quote](#)

Executive Summary

8-Eicosenoic acid (cis-8-eicosenoic acid) is a rare monounsaturated fatty acid (MUFA) isomer distinct from the more common Gondoic (

) and Gadoleic (

) acids.[1] While often overlooked in general lipid panels, it has emerged as a molecule of interest in synthetic biology (specifically in transgenic *Camelina sativa* oil profiles) and neurobiology, where it acts as a potentiator of acetylcholine receptors.

This guide provides the definitive physicochemical data, structural characterization, and a validated analytical workflow for researchers requiring precise differentiation of C20:1 isomers.

Part 1: Physicochemical Characterization

The following data constitutes the core reference standard for **8-eicosenoic acid**. Note the specific CAS number, which differentiates it from other C20:1 isomers.

Core Identity Table[2]

Parameter	Technical Specification
Common Name	8-Eicosenoic Acid (cis-8)
IUPAC Name	(8Z)-icos-8-enoic acid
Delta Nomenclature	20:1
Omega Nomenclature	20:1 n-12
Molecular Formula	
Molecular Weight (Avg)	310.52 g/mol
Monoisotopic Mass	310.2872 Da
CAS Registry Number	76261-96-6
SMILES	<chem>CCCCCCCCCCC/C=C\CCCCCCC(O)=O</chem>
Physical State	Liquid (at room temp) / Crystalline solid (low temp)
Solubility	Soluble in ethanol, DMSO, DMF; Insoluble in water

Structural Implications

Unlike the common omega-9 (

) variants found in jojoba or fish oils, **8-eicosenoic acid** is an omega-12 fatty acid. The double bond is located at the 8th carbon from the carboxyl group (Delta numbering) or the 12th carbon from the methyl terminus (Omega numbering). This shift in the double bond position significantly alters the lipid packing density in cell membranes compared to its isomers, potentially influencing membrane fluidity and receptor kinetics.

Part 2: The Isomer Challenge (Differentiation Strategy)

In high-throughput lipidomics, C20:1 isomers are frequently misidentified because they share identical molecular weights and similar retention times on standard non-polar GC columns.

The "Scientist's Dilemma": A standard mass spectrum (EI source) of a fatty acid methyl ester (FAME) rarely yields ions indicative of the double bond position due to migration of the double bond along the chain during fragmentation.

Comparative Isomer Profile

Isomer	Common Name	Position ()	Position ()	Primary Source	CAS No.
cis-8-Eicosenoic	--		n-12	Camelina sativa (transgenic), B. collina	76261-96-6
cis-9-Eicosenoic	Gadoleic Acid		n-11	Marine oils, Cod liver	29204-02-2
cis-11-Eicosenoic	Gondoic Acid		n-9	Jojoba oil, Nuts	5561-99-9

“

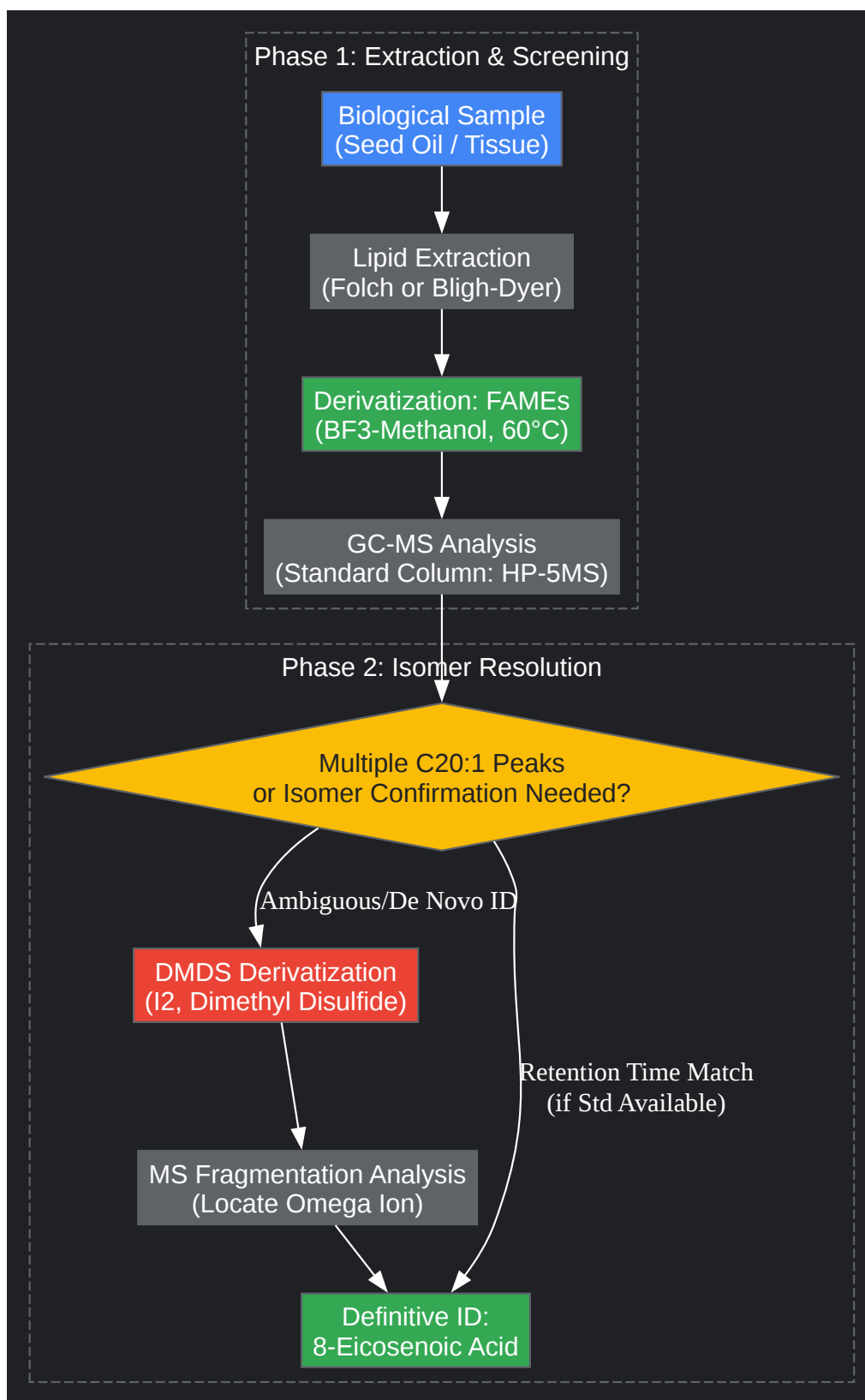
Critical Insight: If your MS data shows a C20:1 peak but you have not performed specific derivatization (like DMDS) or used a high-polarity column (e.g., ionic liquid phase), you cannot definitively claim it is the 8-isomer.

Part 3: Validated Analytical Workflow

To definitively identify **8-eicosenoic acid**, we utilize a workflow that combines FAME derivatization for volatility with DMDS (Dimethyl Disulfide) adduct formation for structural elucidation.

Diagram 1: Analytical Decision Matrix

The following logic flow ensures rigorous identification, preventing false positives common in lipid research.



[Click to download full resolution via product page](#)

Caption: Workflow for the extraction, derivatization, and mass spectrometric resolution of C20:1 isomers.

Detailed Protocol: DMDS Derivatization for Double Bond Localization

Standard FAME analysis is insufficient for publication-grade identification of rare isomers. This add-on protocol fixes the double bond, allowing specific fragmentation.

- Reagents: Dissolve the FAME extract in hexane. Prepare a solution of dimethyl disulfide (DMDS) and iodine () in diethyl ether (60 mg/mL).
- Reaction: Add 50 L of the FAME solution and 100 L of the DMDS/Iodine reagent to a glass vial.
- Incubation: Heat at 40°C for 15 hours (or 60°C for 4 hours). The iodine catalyzes the addition of DMDS across the double bond.
- Cleanup: Wash with 5% aqueous to remove excess iodine. Extract the organic layer with hexane.
- MS Interpretation:
 - The molecular ion () will increase by 94 Da (mass of DMDS).
 - Diagnostic Ions: The bond between the two carbons bearing the methylthio groups cleaves preferentially.

- For **8-eicosenoic acid** (20:1 n-12), look for major fragments resulting from the cleavage at the C8-C9 position.

Part 4: Biological Significance & Applications[5][6][7][8]

Neurobiology (Receptor Potentiation)

Recent studies indicate that **cis-8-eicosenoic acid** is not merely a metabolic intermediate but a bioactive lipid. It has been shown to potentiate Acetylcholine (ACh) receptor channel currents without causing depression.[1][2] This suggests potential utility in modulating synaptic transmission, distinct from the effects of arachidonic acid.

Synthetic Biology & Renewable Oils

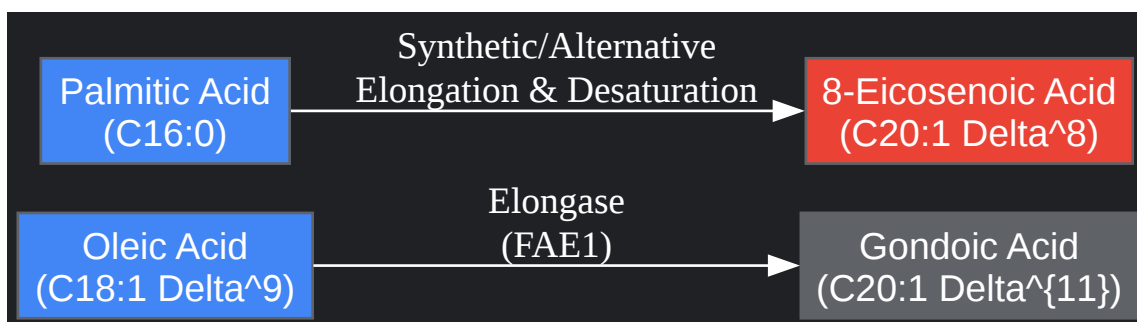
In the field of plant biotechnology, **8-eicosenoic acid** is often tracked in genetically modified oilseeds (e.g., *Camelina sativa*). The presence of this isomer often indicates "leakage" or specific activity of

-elongase or

-desaturase pathways intended to produce other industrial lipids.

Diagram 2: Metabolic Context

The following diagram illustrates where **8-eicosenoic acid** fits within the elongation/desaturation pathway, highlighting its divergence from the common Oleic acid pathway.



[Click to download full resolution via product page](#)

Caption: Divergence of **8-eicosenoic acid** synthesis compared to the standard Gondoic acid pathway.

References

- National Center for Biotechnology Information (PubChem). (n.d.). **cis-8-Eicosenoic acid** methyl ester (Compound Summary). Retrieved from [[Link](#)]
- Vickery, J. R. (1971). The fatty acid composition of the seed oils of Proteaceae: A chemotaxonomic study. *Phytochemistry*, 10(1), 123-130.[[1](#)] (Source of botanical isolation data).
- Yaguchi, T., et al. (2005). Effects of cis-unsaturated free fatty acids on PKC-epsilon activation and nicotinic ACh receptor responses. *Brain Research. Molecular Brain Research*, 133(2), 320-324.[[2](#)] (Primary source for neurobiological activity).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- To cite this document: BenchChem. [Technical Specification & Analytical Profiling: 8-Eicosenoic Acid (C20:1)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14810459/docs#technical-specification-analytical-profiling-8-eicosenoic-acid-c20-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)